

# Essential Safety and Operational Guide for 7-Bromo-5-methylbenzofuran

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## Compound of Interest

Compound Name: 7-Bromo-5-methylbenzofuran

Cat. No.: B1343173

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This guide provides immediate, essential safety and logistical information for handling **7-Bromo-5-methylbenzofuran** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development.

Chemical Identifier:

- Product Name: **7-Bromo-5-methylbenzofuran**
- CAS Number: 35700-48-2

Hazard Identification: According to the Safety Data Sheet, **7-Bromo-5-methylbenzofuran** is classified with the following hazards<sup>[1]</sup>:

- Acute toxicity (Oral)
- Skin irritation<sup>[1]</sup>
- Serious eye irritation<sup>[1]</sup>
- May cause respiratory irritation<sup>[1]</sup>

Signal Word: Warning

Hazard Pictogram:

- GHS07 (Exclamation Mark)[1]

## Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment for handling **7-Bromo-5-methylbenzofuran**.

PPE Category	Item	Specifications and Rationale
Eye/Face Protection	Safety Goggles with Side-Shields	Must conform to EN 166 (EU) or NIOSH (US) standards to protect against chemical splashes[2].
Skin Protection	Chemical-Resistant Gloves (Nitrile)	High-performance nitrile gloves are recommended for heavy-duty cleaning and offer resistance to a range of chemicals. Check manufacturer data.[3][4]
Laboratory Coat/Chemical-Resistant Apron	Provides a barrier against spills and splashes to protect skin and clothing[3].	
Respiratory Protection	Air-Purifying Respirator	Use a full-face respirator if exposure limits are exceeded or if irritation is experienced. Ensure it is NIOSH-approved[2][5].
Hand Protection	Inner and Outer Chemical-Resistant Gloves	A two-layer glove system provides additional protection, especially during prolonged handling or in case of a breach in the outer glove[5].

## Operational and Disposal Plans

## 1. Handling and Storage:

- Engineering Controls: Handle **7-Bromo-5-methylbenzofuran** in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation exposure[1][4]. Install safety showers and eye wash stations in the immediate work area.
- Safe Handling Practices:
  - Avoid contact with skin and eyes[6].
  - Do not breathe dust, fumes, gas, mist, vapors, or spray[1].
  - Wash hands thoroughly before and after use[1].
  - Do not eat, drink, or smoke in the handling area[1].
  - Remove and wash contaminated clothing before reuse[1].
- Storage:
  - Store in a tightly closed container in a dry, cool, and well-ventilated place[1][6].
  - Keep away from heat, sparks, open flames, and other ignition sources[7][8].
  - Store away from incompatible materials such as strong oxidizing agents[6][8].

## 2. Spill Management:

- Small Spills (within a chemical fume hood):
  - Contain the spill with inert absorbent material (e.g., sand, vermiculite)[4][9].
  - Collect the absorbed material using non-sparking tools and place it into a designated, sealed hazardous waste container[9].
  - Clean the spill area with an appropriate solvent, followed by soap and water.
- Large Spills:

- Evacuate the area immediately.
- Alert laboratory personnel and the institutional environmental health and safety (EHS) office.
- Prevent the spread of the spill if it is safe to do so.
- Allow trained emergency responders to manage the cleanup[9].

### 3. First-Aid Measures:

- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult or stopped, administer artificial respiration and seek immediate medical attention[1][2].
- In Case of Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15-20 minutes. Seek medical attention if irritation persists[1][2][8].
- In Case of Eye Contact: Rinse cautiously with water for at least 20 minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention[1].
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a poison control center or physician immediately[1][2].

### 4. Disposal Plan:

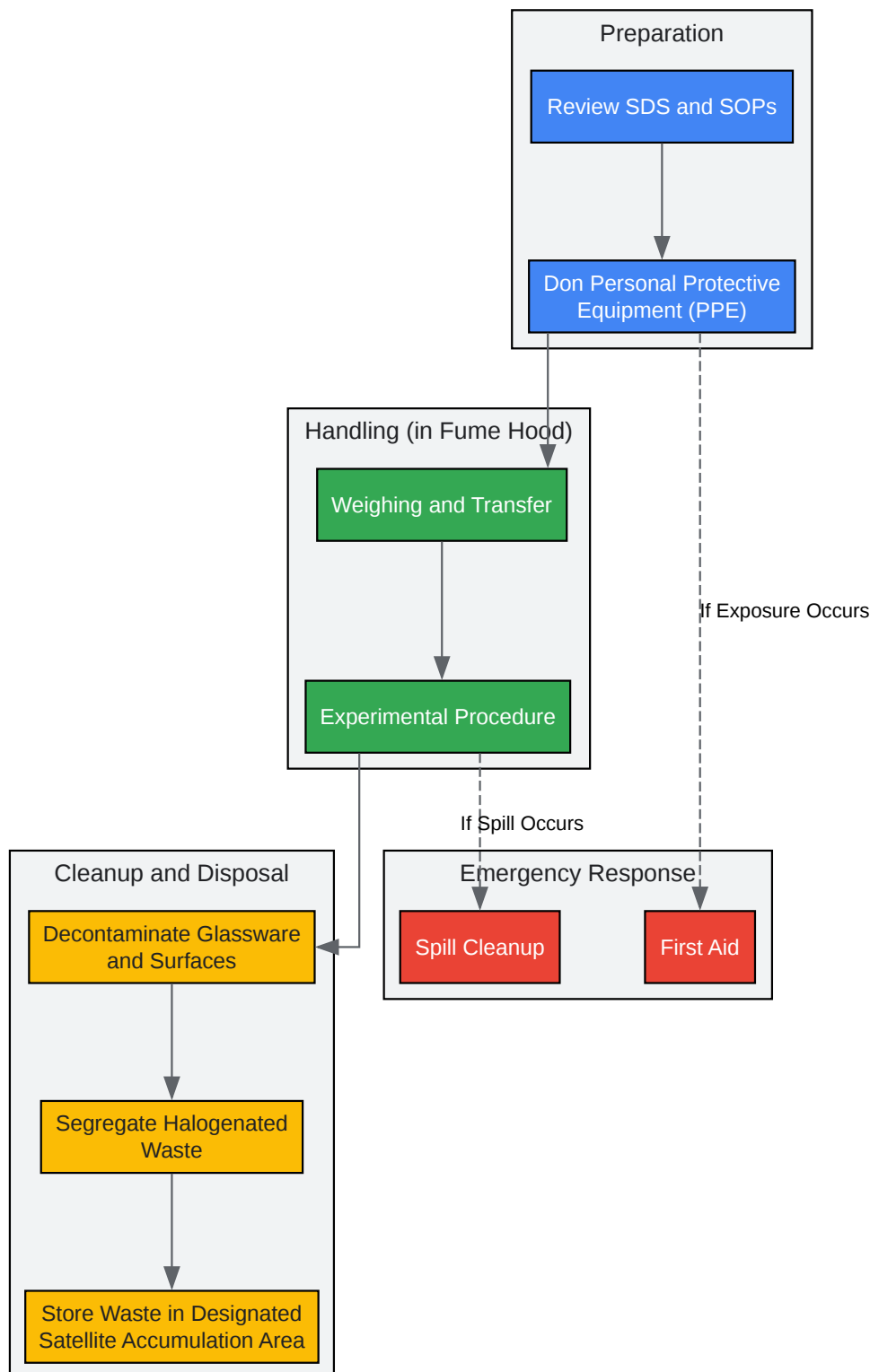
- Waste Classification: **7-Bromo-5-methylbenzofuran** is a halogenated organic compound and should be disposed of as hazardous chemical waste[9][10].
- Containerization:
  - Collect waste in a designated, properly labeled, and sealed container. The container must be "vapor tight" and "spill proof." [9].
  - Do not mix with non-halogenated waste to avoid higher disposal costs[11].
- Disposal Procedure:

- Store waste containers in a designated satellite accumulation area, ensuring they are properly segregated and in secondary containment[11].
- Do not fill waste containers beyond 90% of their capacity[10].
- Arrange for waste removal by the institutional EHS office or a licensed hazardous waste disposal company in accordance with all local, state, and federal regulations.

## Experimental Workflow Diagram

The following diagram illustrates the standard workflow for handling **7-Bromo-5-methylbenzofuran**, from preparation to disposal.

## Workflow for Handling 7-Bromo-5-methylbenzofuran



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Caption: Standard operating procedure for handling **7-Bromo-5-methylbenzofuran**.

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